

handling and storage of gamma-Coniceine in research laboratory

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: gamma-Coniceine

CAS No.: 1604-01-9

Cat. No.: S570344

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Physical and Chemical Properties of γ -Coniceine

Understanding the basic properties of **gamma-Coniceine** is the first step in risk assessment. The table below summarizes key data [1] [2] [3]:

Property	Value / Description
Common Name	gamma-Coniceine
CAS Number	1604-01-9 [1] (Note: another CAS, 538-90-9, is also cited [2])
Molecular Formula	$C_8H_{15}N$ [1] [2] [3]
Molecular Weight	125.21 g/mol [1] [2] [3]
Physical Description	Colorless liquid with a characteristic odor similar to coniine [2]
Boiling Point	171°C at 760 mmHg [1] [2] [3]
Density	0.91 g/cm ³ [1] [3]
Flash Point	48.5°C [1] [3]

Property	Value / Description
Vapor Pressure	1.9 mmHg at 25°C [1]
pKa	10.12 (Predicted) [2]

Toxicity and Health Hazards

Gamma-Coniceine is highly toxic. The following table outlines its acute toxicity data from animal studies [4] [5] [2]:

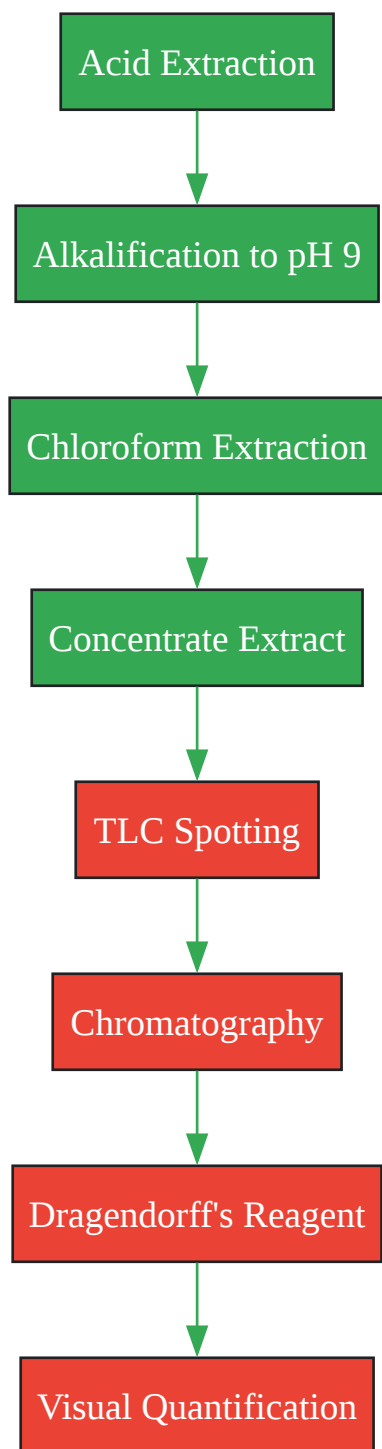
Route of Exposure	Species	LD ₅₀	Source
Oral (orl)	Mouse	12 mg/kg	[2] [3]
Subcutaneous (scu)	Mouse	12 mg/kg	[3]
Intravenous (ivn)	Mouse	2.6 mg/kg	[3]
In Vivo Lethality	Mouse	4.4 mg/kg	[4] [5]

Hazard Summary:

- **High Acute Toxicity:** The very low LD₅₀ values across different exposure routes confirm high toxicity [4] [3].
- **Stereoselective Potency:** Research indicates that **gamma-Coniceine** is a more potent agonist on human nicotinic acetylcholine receptors than other related alkaloids like N-methylconiine [4] [5].
- **Other Hazards:** It is identified as an experimental teratogen. When heated to decomposition, it emits toxic fumes of nitrogen oxides (NO_x) [3].

Analytical Protocol: TLC Analysis from Plant Material

While direct handling protocols are sparse, a published Thin-Layer Chromatography (TLC) method for analyzing **gamma-Coniceine** and coniine in *Conium maculatum* foliage can serve as a reference for laboratory analysis [6]. The workflow is as follows:



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Detailed Procedure [6]:

- **Extraction:**
 - Create an aqueous sulfuric acid extract from *Conium maculatum* foliage.
 - Adjust the pH of the extract to 9.

- Extract the alkaloids exhaustively with chloroform.
- Partly evaporate the chloroform extract to concentrate it.
- **TLC Analysis:**
 - Spot the concentrated extract onto a TLC plate alongside standard solutions of **gamma-Coniceine** and coniine.
 - Develop the plate in a suitable chromatography chamber.
 - Detect the alkaloids by spraying the plate with **Dragendorff's reagent**.
- **Quantification:**
 - Perform quantification by visually comparing the intensity of the color of the sample spots with that of the standard spots.
 - The method has a reported average recovery of **82.6 ± 3.9%** for **gamma-Coniceine** and a detection limit of **0.7 µg per spot** [6].

Inferred Handling and Storage Guidelines

The following guidelines are synthesized from its known properties and general lab safety practices for highly toxic compounds, as specific MSDS were not located.

Storage: Store in a tightly closed container in a **cool, dry, and well-ventilated place** [3]. Storage should be **clearly separated** from foodstuff containers or incompatible materials [3]. Given the low flash point of **48.5°C**, it should be kept away from heat, sparks, and open flames [1] [3].

Handling: All procedures should be conducted in a **fume hood** to prevent inhalation of vapors. Personnel must wear appropriate **Personal Protective Equipment (PPE)**, including gloves (chemical-resistant), lab coat, and safety goggles. Given the high toxicity via skin contact (subcutaneous LD₅₀), preventing dermal exposure is critical [3].

Emergency Response: In case of a spill, evacuate the area immediately and allow trained personnel to handle decontamination. Absorb spills with a suitable inert material. **Heating to decomposition must be avoided** as it releases toxic NO_x fumes [3].

Research Context and Application Notes

- **High Potency Alert:** Be aware that **gamma-Coniceine** is reported to be more potent than other alkaloids found in poison hemlock, such as N-methylconiine, both in vitro and in vivo [4] [5].

- **Research Focus:** Current scientific interest involves understanding its biosynthetic pathway [7] and its stereoselective interaction with biological targets like nicotinic acetylcholine receptors [4]. Your work should align with these advanced research areas.

Conclusion

Gamma-Coniceine is a substance that demands the **highest level of respect and caution** in the laboratory due to its high acute toxicity. While this document provides a foundation based on available research, you must consult your institution's Chemical Hygiene Officer and develop a specific, formal Standard Operating Procedure (SOP) that includes a comprehensive risk assessment before beginning any work with this compound.

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References

1. - gamma | CAS#:1604-01-9 | Chemsrce coniceine [chemsrc.com]
2. γ - coniceine CAS#: 538-90-9 [chemicalbook.com]
3. -Conicein supplier | CasNO.1604-01-9 gamma [lookchem.com]
4. Stereoselective potencies and relative toxicities of γ - coniceine and... [pubmed.ncbi.nlm.nih.gov]
5. Stereoselective Potencies and Relative Toxicities of γ - Coniceine and... [peeref.com]
6. An Efficient TLC Method for Analysis of γ - Coniceine and Coniine in... [link.springer.com]
7. De novo transcriptome assembly of Conium maculatum L. to identify... [researchportal.helsinki.fi]

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